

3-Bromo-2-chloro-5-methylpyridine safety, handling, and MSDS

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Compound of Interest

Compound Name: 3-Bromo-2-chloro-5-methylpyridine

Cat. No.: B108326

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An In-depth Technical Guide to the Safe Handling of **3-Bromo-2-chloro-5-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols, handling procedures, and hazard information for **3-Bromo-2-chloro-5-methylpyridine**. As a critical intermediate in pharmaceutical and agrochemical synthesis, understanding its properties is paramount for ensuring laboratory safety and experimental integrity.^[1] This document is structured to provide not just procedural steps, but the scientific rationale behind them, empowering researchers to work with this compound confidently and safely.

Section 1: Chemical and Physical Identity

3-Bromo-2-chloro-5-methylpyridine is a halogenated pyridine derivative.^[2] Its physical state as a white to off-white crystalline powder necessitates careful handling to avoid dust inhalation.^{[1][3]} The compound's specific properties are summarized below.

Property	Value	Source(s)
CAS Number	17282-03-0	[4]
Molecular Formula	C ₆ H ₅ BrClN	[4]
Molecular Weight	206.47 g/mol	[4]
Appearance	White to off-white crystalline powder	[1][3]
Melting Point	65-95°C (range from different sources)	[1][2][3]
Solubility	Soluble in DMSO, ethanol, dichloromethane; insoluble in water	[1]
Synonyms	3-Bromo-2-chloro-5-picoline, 5-Bromo-6-chloro-3-picoline	[1][2]

Section 2: Hazard Identification and Toxicological Profile

The primary hazards associated with **3-Bromo-2-chloro-5-methylpyridine** are its potential for acute toxicity and irritation.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of these risks.

GHS Hazard Classification[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation

Toxicological Insights for the Researcher:

The GHS classifications indicate that exposure via ingestion, skin contact, or inhalation can be harmful.[4] The halogenated aromatic structure suggests that the compound can be absorbed systemically. The irritant nature of the compound is a significant concern for laboratory personnel.[5] Direct contact with the skin is likely to cause localized redness and inflammation. [5] More critically, eye contact can lead to serious irritation, potentially causing damage if not addressed immediately with copious irrigation.[5] The warning for respiratory irritation means that handling the solid form requires stringent controls to prevent the inhalation of dust particles.[6]

Section 3: Core Safety Protocols and Engineering Controls

A multi-layered approach to safety, combining engineering controls, personal protective equipment, and standardized protocols, is essential for mitigating the risks associated with this compound.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **3-Bromo-2-chloro-5-methylpyridine** is a properly functioning chemical fume hood.[7] This is non-negotiable. A fume hood serves two critical functions: it protects the user from inhaling harmful dust or vapors and contains any potential spills, preventing wider contamination of the laboratory space.[8] Ventilation should be

sufficient to keep exposure well below any established occupational exposure limits.[9] An emergency eyewash station and safety shower must be readily accessible and tested regularly.[10]

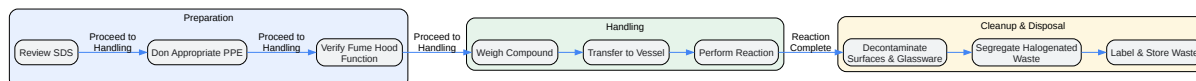
Personal Protective Equipment (PPE): The Essential Barrier

Appropriate PPE is mandatory to prevent dermal and ocular exposure.

- **Eye and Face Protection:** Tightly fitting safety goggles with side shields are required at a minimum.[11] Given the serious eye irritation risk, a face shield should be worn in addition to goggles when handling larger quantities or when there is a heightened risk of splashing.[12]
- **Hand Protection:** Chemical-resistant gloves are essential. Nitrile gloves are a common and effective choice for protection against halogenated pyridines.[7] Always inspect gloves for tears or holes before use and practice proper glove removal techniques to avoid contaminating your skin. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[13]
- **Body Protection:** A lab coat must be worn and fully buttoned to protect against skin contact.[14] For tasks with a higher risk of spillage, impervious clothing or an apron may be necessary.[11]

Safe Handling Workflow

The following diagram outlines the critical stages of a safe handling procedure.



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Caption: Standard workflow for handling **3-Bromo-2-chloro-5-methylpyridine**.

Step-by-Step Handling Protocol

- **Preparation:** Before bringing the chemical into the workspace, review this guide and the manufacturer's Safety Data Sheet (SDS). Ensure the fume hood is operational and the sash is at the appropriate height. Don all required PPE (goggles, face shield, nitrile gloves, lab coat).
- **Weighing:** Conduct all weighing operations on a tared weigh boat or paper inside the chemical fume hood to contain any dust. Use spark-free tools.^[15]
- **Transfer:** Carefully transfer the weighed solid into the reaction vessel. Avoid any actions that could generate dust. If transferring to a vessel containing a solvent, add the solid slowly to prevent splashing.
- **Post-Handling:** After the transfer is complete, promptly clean any residual dust from the spatula and weighing area using a cloth dampened with an appropriate solvent (e.g., ethanol). Dispose of the weigh boat and cleaning materials into the designated halogenated solid waste container.
- **Hand Washing:** After completing the work and removing PPE, wash hands thoroughly with soap and water.^[13]

Section 4: Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

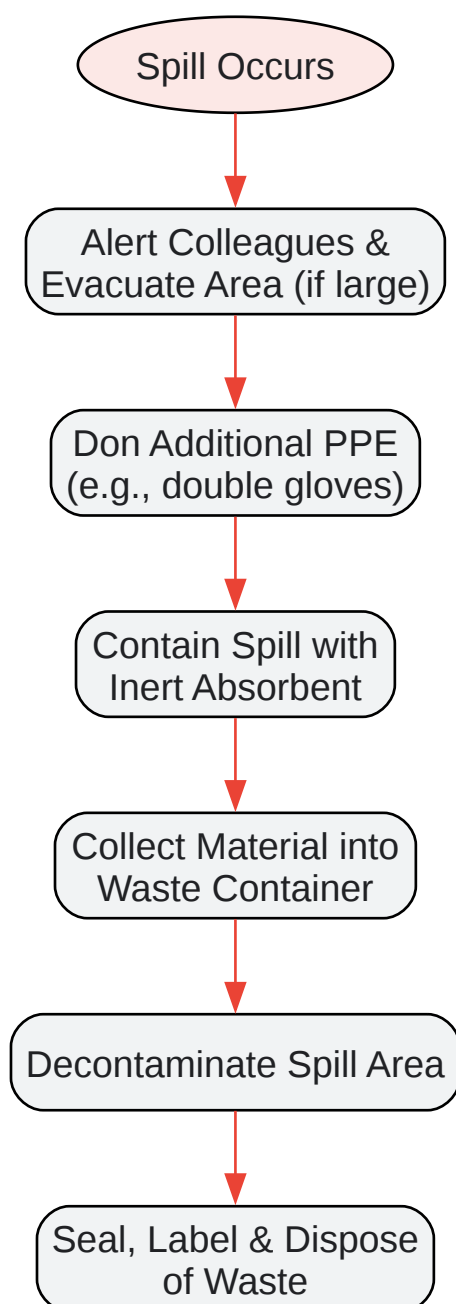
- **Storage Conditions:** Store **3-Bromo-2-chloro-5-methylpyridine** in a cool, dry, and well-ventilated area, away from sources of ignition.^{[1][7]} The container must be kept tightly closed to prevent moisture ingress and potential sublimation.^[16] A recommended storage temperature is between 2-8°C.^[1]
- **Incompatible Materials:** Keep this compound segregated from strong oxidizing agents, strong acids, and strong bases.^{[9][17]} Halogenated compounds can react exothermically with these substances. Contact with strong bases could potentially lead to dehalogenation reactions.

Section 5: Emergency Procedures

Preparedness is key to managing accidents effectively. All personnel must be familiar with these procedures before working with the compound.

Spill Response Workflow

This diagram illustrates the logical flow of actions in the event of a laboratory spill.



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Caption: Logical workflow for responding to a chemical spill.

Step-by-Step Spill Cleanup Protocol (for minor laboratory spills)

- **Evacuate and Alert:** Immediately alert others in the vicinity. If the spill is large or in a poorly ventilated area, evacuate and call emergency personnel.
- **Control and Contain:** For a small, manageable spill, prevent its spread by covering it with an inert, non-combustible absorbent material like sand, vermiculite, or diatomite.^{[6][13]}
- **Collect Waste:** Carefully sweep or scoop the absorbed material into a designated, sealable container for hazardous waste.^[18] Avoid creating dust.
- **Decontaminate:** Clean the spill area thoroughly with a cloth soaked in a suitable solvent (like ethanol), followed by soap and water.^[6]
- **Dispose:** Place all contaminated materials, including gloves and cleaning cloths, into the hazardous waste container. Seal the container, label it clearly, and arrange for disposal according to your institution's guidelines.^[16]

First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First-Aid Procedure	Source(s)
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[6] [12] [16]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open to ensure adequate rinsing. Remove contact lenses if present and easy to do so. Seek immediate medical attention.	[6] [16]
Inhalation	Move the person to fresh air immediately. If breathing is difficult, provide respiratory support (e.g., oxygen or CPR, if trained). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.	[6] [16]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.	[6] [9]

Section 6: Waste Management and Disposal

3-Bromo-2-chloro-5-methylpyridine and any materials contaminated with it must be treated as hazardous waste. Improper disposal can lead to environmental harm and regulatory violations.

- Segregation is Key: Never mix halogenated waste with non-halogenated waste streams.^[14] This is because halogenated compounds require specific high-temperature incineration processes for proper disposal.
- Use Correct Containers: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.^[14] High-density polyethylene (HDPE) containers are suitable.^[14] The label must clearly state "Halogenated Organic Waste" and list the full chemical name.^[14]
- Solid vs. Liquid Waste: Unused solid reagent or material from a spill cleanup should be collected as solid waste.^[14] If the compound is dissolved in a solvent, it must be collected as liquid halogenated waste.^[14]
- Arrange for Pickup: Store the sealed and labeled waste container in a designated, safe secondary containment area. Follow your institution's procedures to arrange for pickup by trained hazardous waste personnel. Do not pour this chemical down the drain under any circumstances.^[14]

Conclusion

3-Bromo-2-chloro-5-methylpyridine is a valuable reagent whose safe use is predicated on a thorough understanding of its hazards and the consistent application of robust safety protocols. By integrating the principles of engineering controls, diligent use of personal protective equipment, and adherence to proper handling and emergency procedures, researchers can effectively mitigate risks and maintain a safe laboratory environment.

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